

Protocol for handling and storage of 4-Amino-2,6-dinitrotoluene

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Compound of Interest

Compound Name: 4-Amino-2,6-dinitrotoluene

Cat. No.: B7725817

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Application Notes & Protocols for 4-Amino-2,6-dinitrotoluene

These application notes provide a comprehensive guide for the safe handling and storage of **4-Amino-2,6-dinitrotoluene** (4-ADNT), a nitroaromatic compound with significant toxicological properties. This document is intended for researchers, scientists, and drug development professionals who may work with this compound. Adherence to these protocols is critical to ensure personnel safety and maintain the integrity of the chemical.

Understanding 4-Amino-2,6-dinitrotoluene: A Profile

4-Amino-2,6-dinitrotoluene is a primary transformation product of 2,4,6-trinitrotoluene (TNT) and is formed during biological degradation and reduction processes.^[1] It is classified as an amino-nitrotoluene, where an amino group substitutes the 2,6-dinitrotoluene at the 4th position.^{[2][3]} While it has roles as an explosive, a fungal xenobiotic metabolite, and a marine metabolite, its presence is often indicative of environmental contamination from munitions.^{[2][3]}
^[4]

Physicochemical Properties

A thorough understanding of the physical and chemical properties of 4-ADNT is fundamental to its safe handling.

| Property | Value | Source |
|-------------------|---------------------------|------------|
| Molecular Formula | C7H7N3O4 | PubChem[2] |
| Molecular Weight | 197.15 g/mol | PubChem[2] |
| Appearance | Solid | Haz-Map[5] |
| Melting Point | 171 °C | ECHEMI[3] |
| Boiling Point | 382.6±37.0 °C (Predicted) | ECHEMI[3] |
| Vapor Pressure | 0.00004 mmHg | Haz-Map[5] |

Toxicological Hazards

4-ADNT is a hazardous substance with significant acute and chronic health risks. The primary hazards are summarized below.

| Hazard Class | GHS Classification | Key Effects | Source |
|--|---|--|-----------------------------|
| Acute Toxicity (Oral) | H301: Toxic if swallowed | Harmful or fatal if ingested. | PubChem[2], Chem Service[6] |
| Acute Toxicity (Dermal) | H311: Toxic in contact with skin | Can be absorbed through the skin, causing systemic toxicity. | PubChem[2], Chem Service[6] |
| Acute Toxicity (Inhalation) | H331: Toxic if inhaled | Inhalation of dust can be harmful or fatal. | PubChem[2], Chem Service[6] |
| Specific Target Organ Toxicity (Repeated Exposure) | H373: May cause damage to organs through prolonged or repeated exposure | The liver is a primary target organ. | PubChem[2], Chem Service[6] |
| Other Potential Hazards | May induce methemoglobinemia. | Reduces the blood's ability to carry oxygen. | Haz-Map[5] |

The toxicity of nitroaromatic compounds is linked to the electron-withdrawing nature of the nitro group, which makes them resistant to oxidative degradation and prone to reduction into carcinogenic aromatic amines.^[4]

Laboratory Handling Protocols

A systematic approach to handling 4-ADNT is essential to minimize exposure and prevent contamination.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling 4-ADNT:

- Gloves: Nitrile or other chemically resistant gloves. Always double-glove.
- Eye Protection: Chemical safety goggles. A face shield is recommended when handling larger quantities.
- Lab Coat: A flame-resistant lab coat is recommended. Ensure it is fully buttoned.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates is required.

Engineering Controls

All handling of solid 4-ADNT must be performed in a certified chemical fume hood to prevent inhalation of dust particles.

Step-by-Step Handling Procedure

- Preparation: Before handling, ensure the work area is clean and uncluttered. Have all necessary equipment and waste containers readily available.
- Weighing: When weighing, use a balance inside the fume hood or in a designated weighing enclosure. Use anti-static weighing paper.
- Dissolving: If preparing solutions, add the solid 4-ADNT to the solvent slowly to avoid splashing.

- Post-Handling: After handling, decontaminate all surfaces with an appropriate solvent (e.g., acetone, followed by soap and water). Dispose of all contaminated disposables in a designated hazardous waste container.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

Storage Protocols

Proper storage is crucial to maintain the stability of 4-ADNT and prevent hazardous situations.

[7]

Storage Conditions

| Parameter | Recommendation | Rationale |
|------------------|--|--|
| Temperature | 15-25°C | Avoids thermal decomposition. [7] |
| Ventilation | Store in a well-ventilated area. | Prevents accumulation of any potential vapors.[6][7] |
| Light | Protect from direct sunlight. | Light can promote degradation. |
| Inert Atmosphere | For long-term storage, consider storing under nitrogen or argon. | Prevents oxidation.[7] |

Segregation of Incompatible Materials

4-ADNT must be stored separately from the following materials to prevent dangerous reactions:

[7]

- Strong bases
- Strong acids
- Oxidizing agents
- Reducing agents

Container Labeling

All containers of 4-ADNT must be clearly labeled with:

- Chemical Name: **4-Amino-2,6-dinitrotoluene**
- CAS Number: 19406-51-0
- Hazard Pictograms (e.g., Skull and Crossbones, Health Hazard)
- Date Received
- Date Opened

Emergency Procedures

Spills

- Evacuate: Immediately evacuate the area.
- Isolate: Prevent access to the spill area.
- Ventilate: Ensure the area is well-ventilated.
- PPE: Don appropriate PPE before attempting cleanup.
- Cleanup: For small spills, carefully sweep up the solid material using non-sparking tools and place it in a labeled hazardous waste container. For larger spills, contact your institution's environmental health and safety department.

Exposure

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.[\[6\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[6]

Waste Disposal

All waste containing 4-ADNT, including contaminated PPE and cleaning materials, must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of 4-ADNT down the drain.

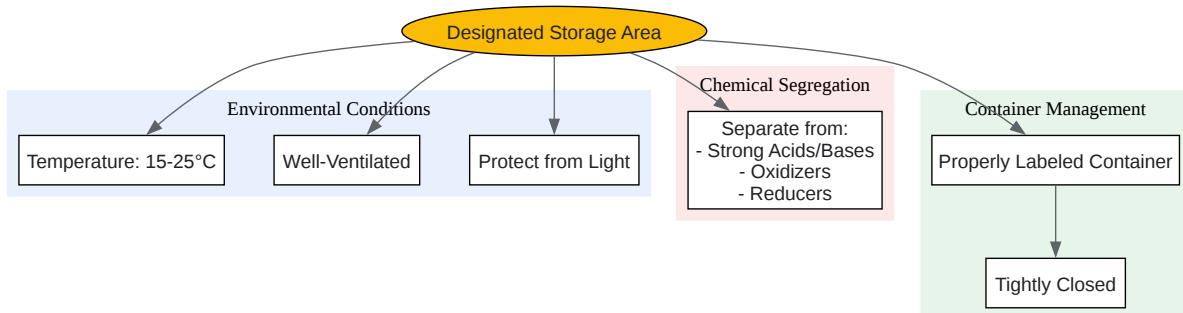
Visual Workflow Guides

The following diagrams illustrate key workflows for handling and storing **4-Amino-2,6-dinitrotoluene**.



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Caption: Workflow for the safe handling of **4-Amino-2,6-dinitrotoluene**.



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Caption: Key parameters for the safe storage of **4-Amino-2,6-dinitrotoluene**.

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